

Technical Guide: Solubility Profile of 4-Bromo-3-nitroanisole in Organic Solvents

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Compound of Interest

Compound Name: 4-Bromo-3-nitroanisole

Cat. No.: B1265812

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **4-Bromo-3-nitroanisole**, a key intermediate in pharmaceutical synthesis. Due to the limited availability of precise quantitative solubility data in public literature, this document focuses on qualitative descriptions and provides a comprehensive, generalized experimental protocol for determining its solubility in various organic solvents.

Core Topic: Solubility of 4-Bromo-3-nitroanisole

4-Bromo-3-nitroanisole presents as a yellow to orange crystalline solid at room temperature. Its molecular structure, featuring a substituted benzene ring with a methoxy group, a nitro group, and a bromine atom, dictates its solubility behavior. The presence of polar nitro and methoxy groups, combined with the larger nonpolar aromatic structure, results in moderate solubility in common polar organic solvents and low solubility in water.

Data Presentation: Qualitative Solubility Data

While specific quantitative values (e.g., g/100mL) are not readily available in published literature, the table below summarizes the known qualitative solubility of **4-Bromo-3-nitroanisole**. This information is crucial for solvent selection in synthesis, purification, and formulation processes.

Solvent	IUPAC Name	Polarity	Solubility Description	Citation
Water	Water	Highly Polar	Sparingly soluble	[1]
Ethanol	Ethanol	Polar Protic	Moderately soluble	[1]
Acetone	Propan-2-one	Polar Aprotic	Moderately soluble	[1]
Dimethylformamide (DMF)	N,N-Dimethylformamide	Polar Aprotic	Moderately soluble	[1]

Experimental Protocols: Determining Solid-in-Liquid Solubility

To empower researchers to generate specific quantitative data for their unique applications, this section details a generalized experimental protocol for determining the solubility of a solid compound like **4-Bromo-3-nitroanisole** in an organic solvent. The gravimetric method, a reliable and accessible technique, is described below.

Principle of the Gravimetric Method

The gravimetric method for solubility determination involves creating a saturated solution of the solute in a specific solvent at a controlled temperature. A known volume or mass of the saturated solution is then taken, the solvent is evaporated, and the mass of the remaining solute is measured. This allows for the calculation of solubility, typically expressed as grams of solute per 100 mL or 100 g of solvent.

Required Apparatus and Materials

- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic bath (e.g., water bath, oil bath) for temperature control
- Glass vials or flasks with secure caps

- Magnetic stirrer and stir bars
- Volumetric flasks and pipettes
- Syringes and syringe filters (chemically resistant, e.g., PTFE)
- Evaporating dish or pre-weighed beaker
- Drying oven
- **4-Bromo-3-nitroanisole** (solute)
- Organic solvent of interest

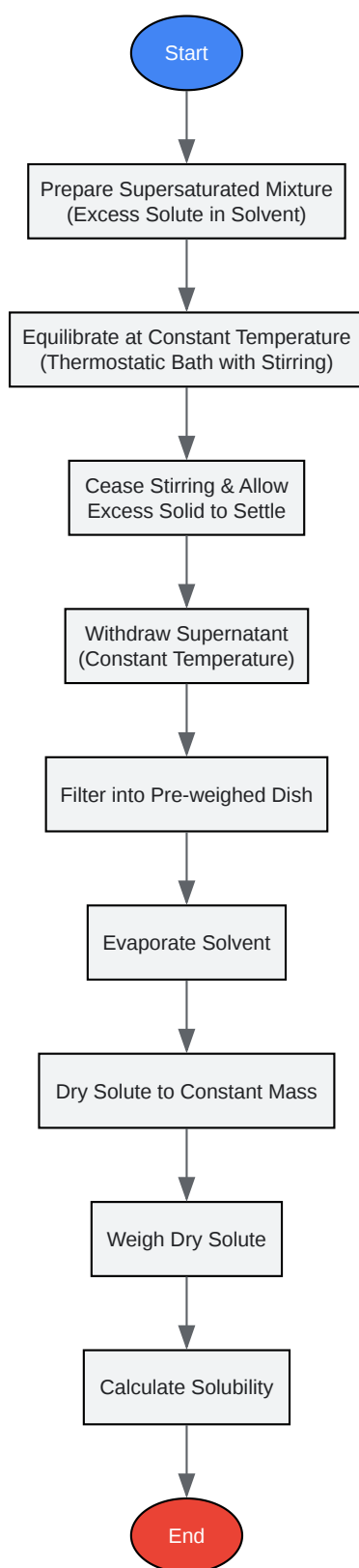
Step-by-Step Methodology

- Preparation of a Saturated Solution:
 - Add an excess amount of **4-Bromo-3-nitroanisole** to a known volume or mass of the chosen organic solvent in a glass vial. The presence of undissolved solid is essential to ensure saturation.
 - Seal the vial to prevent solvent evaporation.
 - Place the vial in a thermostatic bath set to the desired experimental temperature.
 - Stir the mixture vigorously using a magnetic stirrer for a sufficient period to reach equilibrium. This can range from several hours to over 24 hours, depending on the solvent and solute. It is advisable to measure the concentration at different time points; equilibrium is reached when consecutive measurements yield the same value.
- Sample Withdrawal and Filtration:
 - Once equilibrium is achieved, cease stirring and allow the excess solid to settle.
 - Maintain the vial at the constant experimental temperature.
 - Carefully withdraw a precise volume (e.g., 10 mL) of the clear supernatant using a pre-heated or temperature-equilibrated pipette or syringe to avoid premature crystallization.

- Immediately filter the solution through a syringe filter into a pre-weighed evaporating dish or beaker to remove any undissolved microcrystals.
- Solvent Evaporation and Mass Determination:
 - Record the exact mass of the filtered saturated solution.
 - Carefully evaporate the solvent from the dish in a fume hood. Gentle heating or a stream of inert gas (like nitrogen) can be used to accelerate this process, but care must be taken to avoid splattering or decomposition of the solute.
 - Once the solvent is fully evaporated, place the dish in a drying oven at a temperature below the melting point of **4-Bromo-3-nitroanisole** (32-34°C) until a constant mass is achieved.
 - Cool the dish in a desiccator to room temperature before weighing it on the analytical balance.
- Calculation of Solubility:
 - Let W_1 be the weight of the empty evaporating dish.
 - Let W_2 be the weight of the dish with the filtered saturated solution.
 - Let W_3 be the weight of the dish with the dry solute.
 - The mass of the solute is $(W_3 - W_1)$.
 - The mass of the solvent is $(W_2 - W_3)$.
 - Solubility can then be expressed in various units, for example, as grams of solute per 100 g of solvent: $\text{Solubility (g/100 g solvent)} = [(W_3 - W_1) / (W_2 - W_3)] \times 100$

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical flow of the gravimetric method for determining the solubility of **4-Bromo-3-nitroanisole**.



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Caption: Workflow for Gravimetric Solubility Determination.

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References

- 1. guidechem.com [guidechem.com]
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